

Application of HNF4A in Hepatic Differentiation Protocols

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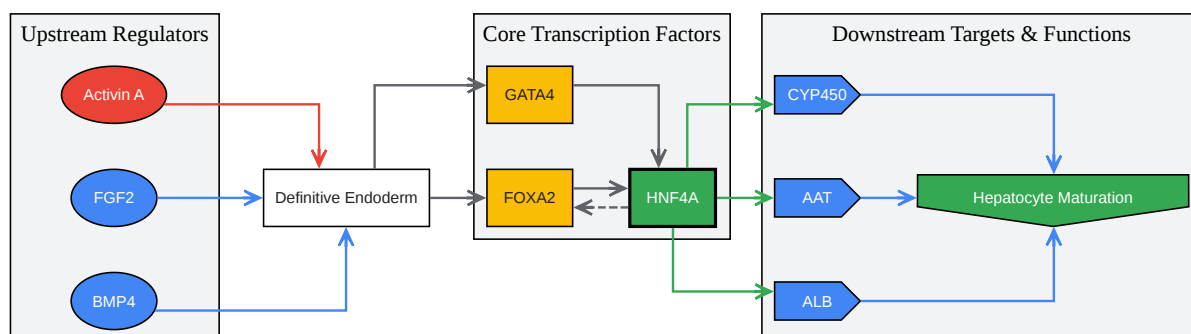
Hepatocyte Nuclear Factor 4 Alpha (HNF4A) is a master regulator of liver development and function, making it a critical component in protocols for differentiating pluripotent stem cells (PSCs) into hepatocyte-like cells (HLCs).[1][2][3] Its essential role in specifying hepatic progenitors and driving their maturation into functional hepatocytes has been extensively documented.[4][5][6][7] This document provides detailed application notes and protocols for leveraging HNF4A in hepatic differentiation, aimed at researchers, scientists, and professionals in drug development.

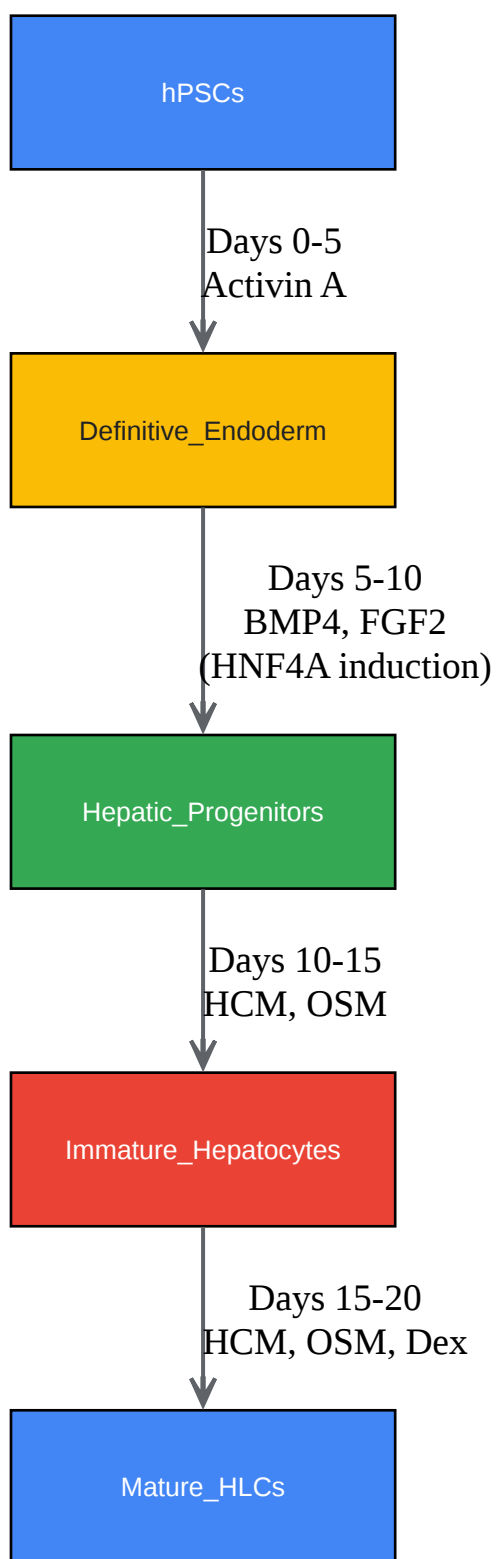
Signaling Pathways Involving HNF4A

HNF4A is a central node in the complex network of signaling pathways that govern hepatocyte differentiation. It is indispensable for the transition from definitive endoderm to hepatic progenitors.[6] The expression of HNF4A itself is tightly regulated, and once expressed, it orchestrates a downstream cascade of gene expression essential for hepatocyte function.

During hepatic specification, HNF4A expression is initiated following signals from BMP4 and FGF2.[4] It then forms a positive feedback loop with other liver-enriched transcription factors, including the FOXA and GATA families, to establish and maintain the hepatic lineage.[6][8] HNF4A is crucial for recruiting RNA polymerase II to the promoters of hepatic genes, thereby activating their transcription.[6][9] Furthermore, HNF4A interacts with other signaling pathways, such as Wnt/ β -catenin, which is vital for both the proliferation and differentiation of hepatocytes during liver development.[1]

Below is a diagram illustrating the key signaling pathways involving HNF4A in hepatic differentiation.





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